

Personal protective equipment for handling 4-Fluorophenyl acetate

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Compound of Interest

Compound Name: 4-Fluorophenyl acetate

Cat. No.: B1330353

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Essential Safety and Handling Guide for 4-Fluorophenyl Acetate

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the use of **4-Fluorophenyl acetate**, including detailed operational procedures and disposal plans to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When working with **4-Fluorophenyl acetate**, a comprehensive PPE strategy is mandatory to prevent chemical exposure. The following equipment should be utilized:

Body Part	Required PPE	Specifications and Remarks
Eyes/Face	Safety Goggles	Must be tightly fitting and conform to EN 166 (EU) or NIOSH (US) standards to protect against splashes. [1]
Hands	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended. Always inspect gloves for integrity before use and dispose of them properly after handling.
Body	Laboratory Coat	A standard lab coat should be worn to protect against minor splashes. For tasks with a higher risk of exposure, a chemical-resistant apron is advised.
Respiratory	Fume Hood	All handling of 4-Fluorophenyl acetate should be conducted in a well-ventilated laboratory fume hood to avoid inhalation of vapors.
Feet	Closed-toe Shoes	Shoes should be made of a material that resists chemical penetration.

Quantitative Safety and Physical Data

A summary of the key physical and safety data for **4-Fluorophenyl acetate** is provided below for quick reference.

Property	Value
Synonyms	Acetic Acid 4-Fluorophenyl Ester, 1-Acetoxy-4-fluorobenzene
CAS Number	405-51-6
Molecular Formula	C ₈ H ₇ FO ₂
Molecular Weight	154.14 g/mol
Appearance	Colorless to almost colorless clear liquid
Boiling Point	86 °C / 26 mmHg
Hazard Statements	H227: Combustible liquid
Precautionary Statements	P210, P280, P370+P378, P403+P235, P501

Experimental Protocol: Safe Handling and Operational Plan

Adherence to a strict, step-by-step operational plan is crucial for minimizing risks associated with **4-Fluorophenyl acetate**.

1. Preparation and Precaution:

- Ensure that a calibrated and certified chemical fume hood is used for all operations.
- Verify that an emergency eyewash station and safety shower are readily accessible.
- Prepare all necessary equipment and reagents before commencing work to minimize movement and potential for spills.

2. Handling the Chemical:

- Wear all required personal protective equipment as detailed in the PPE table.
- Ground and bond containers when transferring the liquid to prevent static discharge.
- Use only non-sparking tools.

- Avoid contact with skin, eyes, and clothing.
- Do not inhale fumes or vapors.

3. In Case of a Spill:

- In case of a small spill, absorb the liquid with an inert material (e.g., vermiculite, dry sand) and place it in a sealed container for disposal.
- For larger spills, evacuate the area and follow your institution's emergency procedures.

4. First Aid Measures:

- If on skin: Wash with plenty of soap and water.[\[1\]](#)
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)
- If inhaled: Move the person into fresh air.[\[1\]](#)
- If swallowed: Rinse mouth with water.[\[1\]](#) In all cases of exposure, seek medical attention if irritation or other symptoms persist.

Disposal Plan

Proper disposal of **4-Fluorophenyl acetate** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- As a halogenated organic compound, all waste containing **4-Fluorophenyl acetate** must be collected in a designated, clearly labeled hazardous waste container for halogenated organics.
- Do not mix with non-halogenated waste streams.

2. Container Management:

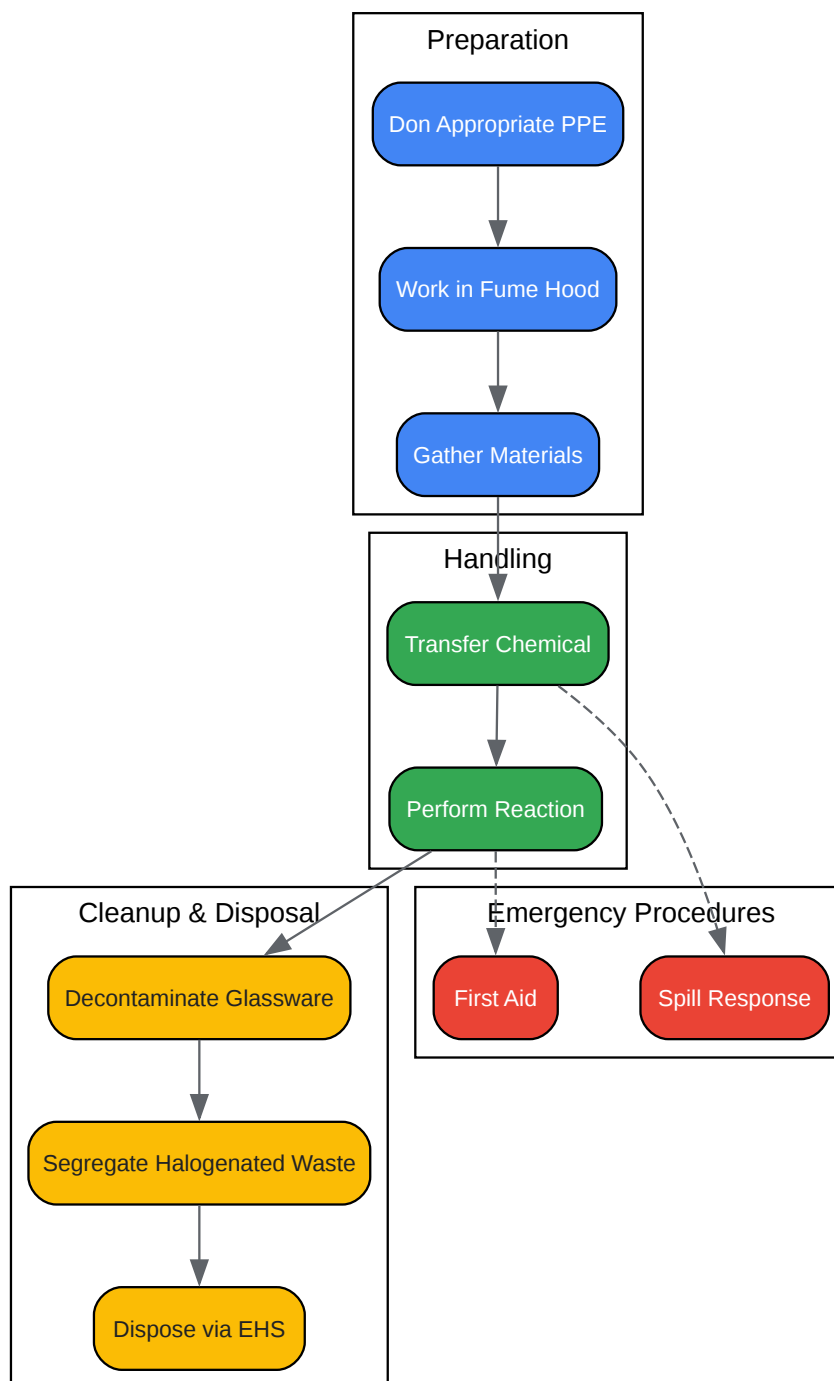
- Use a dedicated, sealed, and properly labeled container for the waste. The label should include "Hazardous Waste" and the full chemical name.
- Store the waste container in a cool, well-ventilated, and designated secondary containment area.

3. Disposal Procedure:

- Dispose of the waste through your institution's Environmental Health and Safety (EHS) department in accordance with all local, state, and federal regulations.
- Do not dispose of **4-Fluorophenyl acetate** down the drain or in regular trash.

Safe Handling Workflow for 4-Fluorophenyl Acetate

Safe Handling and Disposal Workflow for 4-Fluorophenyl Acetate



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Caption: Workflow for the safe handling and disposal of **4-Fluorophenyl acetate**.

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References

- 1. echemi.com [echemi.com]
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